

Introduction: The Strategic Importance of a Versatile Glycochemical Intermediate

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2,3,4,6-Tetra-O-acetyl- β -D-mannopyranosyl azide

CAS No.: 65864-60-0

Cat. No.: B1312963

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2,3,4,6-Tetra-O-acetyl- β -D-mannopyranosyl azide is a cornerstone intermediate in modern glycochemistry and chemical biology. As a protected, anomericly activated mannose derivative, its true value lies in the strategic placement of the azide moiety at the C1 position. This functional group bestows upon the molecule a dual reactivity profile: it serves as a stable yet reactive precursor for the formation of glycosidic linkages and as a versatile handle for bioorthogonal "click" chemistry reactions.[1][2] The per-O-acetylation provides stability and enhances solubility in common organic solvents, making it a highly tractable building block for complex molecular architectures.[2]

This guide provides senior researchers and drug development professionals with a comprehensive overview of this reagent, focusing on its synthesis, characterization, and critical applications. We will delve into the causality behind established protocols, offering field-proven insights to ensure experimental success and reproducibility.

Physicochemical & Handling Data

A thorough understanding of the compound's properties is critical for its successful application and storage.

Property	Data	Reference(s)
CAS Number	65864-60-0	[1][3]
Molecular Formula	C ₁₄ H ₁₉ N ₃ O ₉	[1][3][4]
Molecular Weight	373.32 g/mol	[3][4][5]
Synonym	β-D-Mannopyranosyl azide tetraacetate	[3][5]
Appearance	Crystalline solid	[6]
Storage Conditions	Store at 2-8°C or below -15°C. Keep container tightly closed and protected from moisture.	[1][5][7]
Safety Precaution	As with all organic azides, this compound is potentially explosive and should be handled with care.	[8]

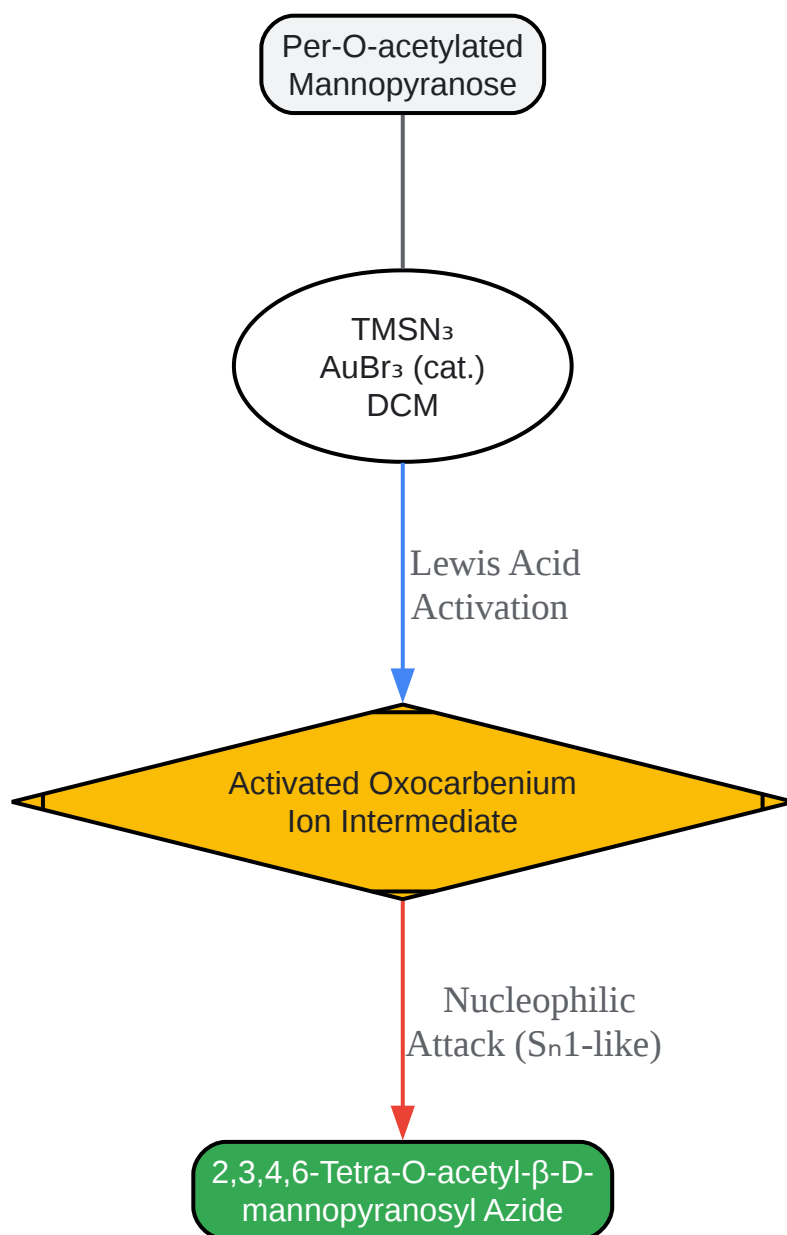
Synthesis of the Core Intermediate: A Mechanistic Perspective

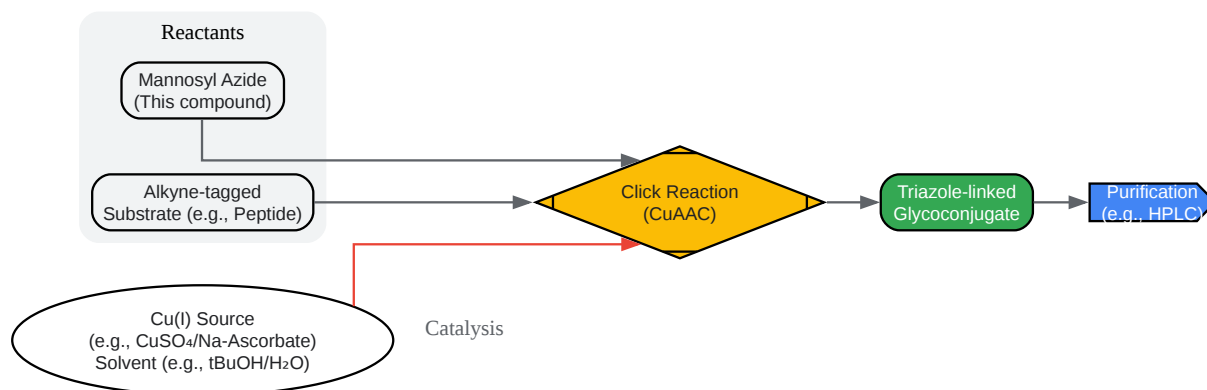
The synthesis of glycosyl azides can be achieved through several routes, most commonly via the azidation of a corresponding per-acetylated sugar or an anomeric halide. The choice of method often depends on the desired anomeric configuration (α or β) and the available starting materials. A highly effective and increasingly common method involves the Lewis acid-catalyzed azidation of per-O-acetylated sugars using trimethylsilyl azide (TMSN₃).

This approach is favored for its operational simplicity and high yields. The Lewis acid, such as gold(III) bromide (AuBr₃), activates the anomeric position of the peracetylated sugar, facilitating nucleophilic attack by the azide.[9] The use of AuBr₃ is particularly advantageous due to its oxophilicity and tolerance for various protecting groups, enabling clean and efficient reactions under mild conditions.[9]

Logical Flow for Synthesis

The diagram below illustrates the synthesis of a generic β -glycosyl azide from its per-O-acetylated precursor, highlighting the key activation and substitution steps.





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Sources

- 1. 2,3,4,6-Tetra-O-acetyl- β -D-mannopyranosyl Azide [myskinrecipes.com]
- 2. 2,3,4,6-Tetra-O-acetyl- β -D-mannopyranosyl Azide [myskinrecipes.com]
- 3. scbt.com [scbt.com]
- 4. labsolu.ca [labsolu.ca]
- 5. biosynth.com [biosynth.com]
- 6. biosynth.com [biosynth.com]
- 7. synthose.com [synthose.com]
- 8. 65864-60-0 ,2,3,4,6-Tetra-O-acetyl-b-D-mannopyranosyl azide, CAS:65864-60-0 [chemsynlab.com]

- [9. AuBr₃-catalyzed azidation of per-O-acetylated and per-O-benzoylated sugars - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [Introduction: The Strategic Importance of a Versatile Glycochemical Intermediate]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1312963/docs#introduction-the-strategic-importance-of-a-versatile-glycochemical-intermediate\]](https://www.benchchem.com/product/b1312963/docs#introduction-the-strategic-importance-of-a-versatile-glycochemical-intermediate)

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